

Diethyl Diphenate: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *Diethyl diphenate*

CAS No.: 5807-65-8

Cat. No.: B1601768

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This guide provides an in-depth overview of **diethyl diphenate**, a significant organic compound, for researchers, scientists, and professionals in drug development. It will cover its fundamental identifiers, physicochemical properties, synthesis, applications, and spectroscopic characterization.

Chemical Identity and Descriptors

Diethyl diphenate, systematically known as diethyl biphenyl-2,2'-dicarboxylate, is a diester derivative of diphenic acid. The accurate identification of this compound is crucial for any scientific endeavor.^[1]

Key Identifiers

A comprehensive list of identifiers for **diethyl diphenate** is provided below to ensure unambiguous reference in research and procurement.

Identifier Type	Value	Source
CAS Number	5807-65-8	PubChem[1], FDA GSRs[2][3]
IUPAC Name	ethyl 2-(2-ethoxycarbonylphenyl)benzoate	PubChem[1]
Molecular Formula	C ₁₈ H ₁₈ O ₄	PubChem[1]
Molecular Weight	298.33 g/mol	Echemi[4]
InChI	InChI=1S/C18H18O4/c1-3-21-17(19)15-11-7-5-9-13(15)14-10-6-8-12-16(14)18(20)22-4-2/h5-12H,3-4H2,1-2H3	PubChem[1]
InChIKey	DAISCGBNKDWHR-UHFFFAOYSA-N	PubChem[1]
SMILES	<chem>CCOC(=O)C1=CC=CC=C1C2=CC=CC=C2C(=O)OCC</chem>	PubChem[1]
UNII	IUT1Q66XUZ	Echemi[4]
DSSTox ID	DTXSID90206796	Echemi[4]

Synonyms

Common synonyms for **diethyl diphenate** include:

- Diethyl biphenyl-2,2'-dicarboxylate[1]
- Diphenic acid diethyl ester[1]
- Diethyl 2,2'-biphenyldicarboxylate[1]
- (1,1'-Biphenyl)-2,2'-dicarboxylic acid, diethyl ester[1]

Physicochemical Properties

The physicochemical properties of **diethyl diphenate** are essential for its handling, application, and analysis.

Property	Value	Source
Melting Point	43-44 °C	Echemi[4]
Boiling Point	210-213 °C @ 10 Torr	Echemi[4]
Flash Point	110.8 °C	Echemi[4]
XLogP3	3.5	PubChem[1]
Topological Polar Surface Area	52.6 Å ²	PubChem[1], Echemi[4]
Hydrogen Bond Acceptor Count	4	PubChem[1]
Rotatable Bond Count	7	PubChem[1]
Heavy Atom Count	22	Echemi[4]

Synthesis of Diethyl Diphenate

The primary synthetic route to **diethyl diphenate** and other biaryl compounds is the Ullmann condensation. This reaction involves the copper-catalyzed coupling of two aryl halide molecules. In the context of **diethyl diphenate**, this would typically involve the coupling of an ortho-halobenzoate ester.

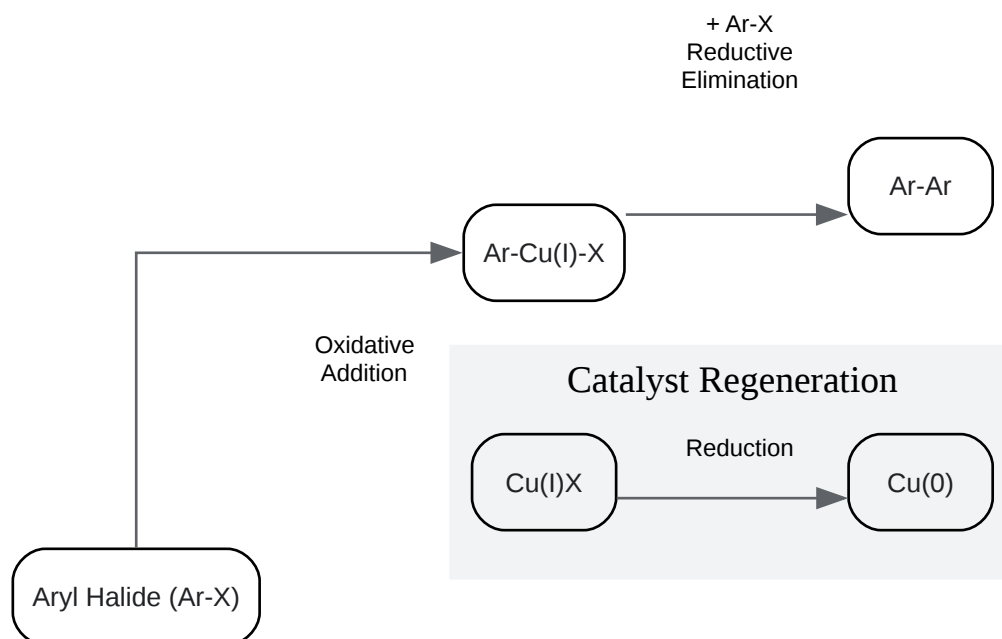
The Ullmann Condensation: A Mechanistic Overview

The Ullmann reaction traditionally requires harsh conditions, including high temperatures and stoichiometric amounts of copper. However, modern advancements have introduced milder conditions and catalytic amounts of copper, often with the use of ligands to facilitate the reaction.

The generally accepted mechanism proceeds through the following key steps:

- Oxidative Addition: An aryl halide undergoes oxidative addition to a Cu(0) or Cu(I) species.

- Formation of an Organocopper Intermediate: This step leads to the formation of an organocopper compound.
- Coupling: The organocopper intermediate then reacts with a second molecule of the aryl halide.
- Reductive Elimination: The final step is the reductive elimination of the biaryl product, regenerating the copper catalyst.



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Caption: Generalized mechanism of the Ullmann condensation for biaryl synthesis.

Experimental Protocol: A Representative Ullmann Synthesis

While a specific protocol for the synthesis of **diethyl diphenate** is not readily available in the cited literature, a general procedure for a copper-catalyzed Ullmann-type coupling is presented below. This can be adapted by the experienced researcher for the synthesis of **diethyl diphenate** from a suitable precursor like ethyl 2-iodobenzoate.

Materials:

- Ethyl 2-iodobenzoate
- Copper powder or Copper(I) iodide (CuI)
- Anhydrous, high-boiling solvent (e.g., DMF, nitrobenzene)
- Inert atmosphere (Nitrogen or Argon)

Procedure:

- **Reaction Setup:** A three-necked round-bottom flask is equipped with a magnetic stirrer, a reflux condenser, and a nitrogen/argon inlet. The glassware should be thoroughly dried before use.
- **Charging the Flask:** The flask is charged with the aryl halide (ethyl 2-iodobenzoate) and the copper catalyst.
- **Solvent Addition:** Anhydrous solvent is added to the flask.
- **Reaction Conditions:** The reaction mixture is heated to a high temperature (typically > 150 °C) under an inert atmosphere and stirred vigorously.
- **Monitoring the Reaction:** The progress of the reaction can be monitored by techniques such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- **Workup:** Upon completion, the reaction mixture is cooled to room temperature. The mixture is then filtered to remove the copper salts. The filtrate is typically subjected to an aqueous workup, followed by extraction with an organic solvent.
- **Purification:** The crude product is purified by column chromatography or recrystallization to yield the pure **diethyl diphenate**.

Applications in Research and Development

Biphenyl dicarboxylates, including **diethyl diphenate**, are valuable building blocks in several areas of chemical research and development.

Polymer and Materials Science

The rigid biphenyl core of **diethyl diphenate** makes it an attractive monomer for the synthesis of high-performance polymers and materials. Hydrolysis of the ester groups to the corresponding dicarboxylic acid (diphenic acid) provides a ligand for the construction of Metal-Organic Frameworks (MOFs).[5] These materials have applications in gas storage, catalysis, and separation technologies.

Organic Synthesis

Diethyl diphenate serves as a versatile intermediate in organic synthesis. The ester functionalities can be readily transformed into other functional groups, allowing for the construction of more complex molecular architectures. Its structural motif is found in various organic molecules with potential applications in medicinal chemistry and materials science.

Potential in Drug Development

While specific applications of **diethyl diphenate** in drug development are not extensively documented, related biphenyl structures are known to possess biological activity. For instance, some biphenyl derivatives have been investigated for their anti-inflammatory and anticancer properties.[5] The structural features of **diethyl diphenate** make it a candidate for further investigation in medicinal chemistry programs.

Spectroscopic Characterization

The structural elucidation of **diethyl diphenate** relies on standard spectroscopic techniques. Although experimental spectra for **diethyl diphenate** are not widely available in public databases, the expected spectral features can be predicted based on its structure and data from analogous compounds.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR: The proton NMR spectrum is expected to show signals corresponding to the aromatic protons and the ethyl groups.

- Aromatic Protons: A complex multiplet in the aromatic region (approximately 7.0-8.0 ppm) is expected for the eight protons on the biphenyl core.
- Ethyl Group Protons: A quartet for the methylene protons (-OCH₂CH₃) and a triplet for the methyl protons (-OCH₂CH₃) of the two ethyl groups would be observed. The quartet would

be expected around 4.0-4.4 ppm, and the triplet around 1.0-1.4 ppm.

¹³C NMR: The carbon NMR spectrum would reveal the different carbon environments in the molecule.

- **Carbonyl Carbons:** The ester carbonyl carbons are expected to resonate in the downfield region, typically around 165-175 ppm.
- **Aromatic Carbons:** The twelve aromatic carbons would appear in the region of approximately 120-140 ppm.
- **Ethyl Group Carbons:** The methylene carbons (-OCH₂) would be found around 60-65 ppm, and the methyl carbons (-CH₃) would be in the upfield region, around 13-15 ppm.

Infrared (IR) Spectroscopy

The IR spectrum of **diethyl diphenate** would be characterized by the following key absorption bands:

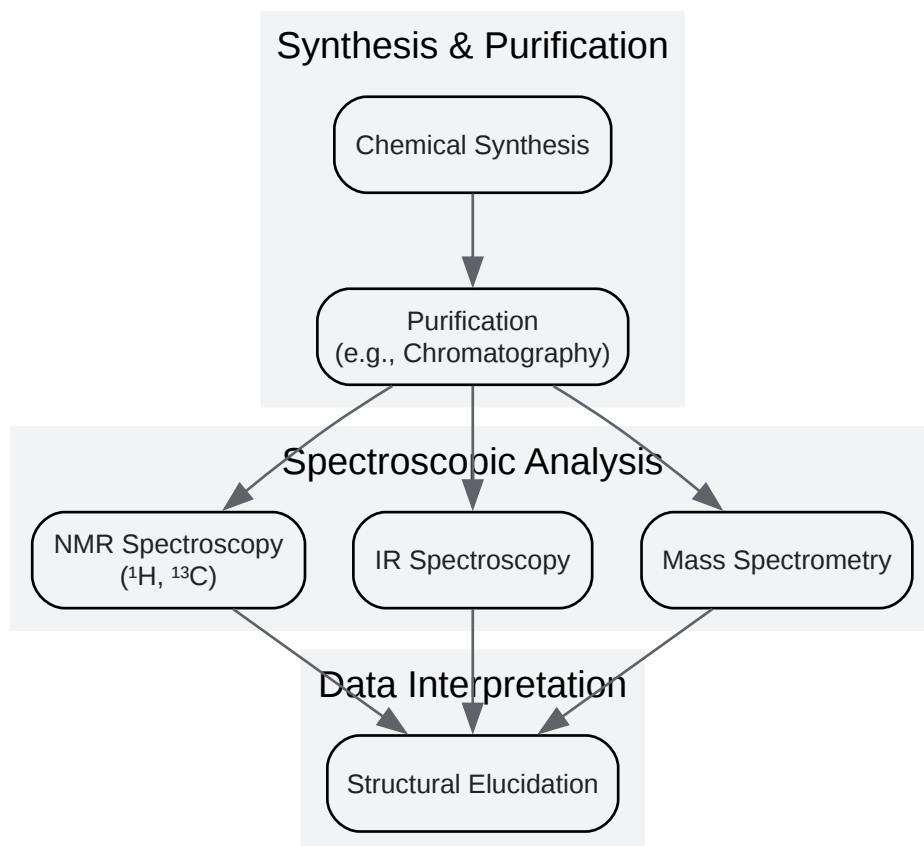
- **C=O Stretch:** A strong absorption band characteristic of the ester carbonyl group, expected around 1720 cm⁻¹.
- **C-O Stretch:** Strong bands corresponding to the C-O stretching of the ester group, typically in the 1300-1100 cm⁻¹ region.
- **Aromatic C-H Stretch:** Peaks above 3000 cm⁻¹ corresponding to the aromatic C-H bonds.
- **Aromatic C=C Stretch:** Absorptions in the 1600-1450 cm⁻¹ region due to the carbon-carbon stretching vibrations within the aromatic rings.

Mass Spectrometry (MS)

Mass spectrometry would provide information about the molecular weight and fragmentation pattern of **diethyl diphenate**.

- **Molecular Ion Peak (M⁺):** The mass spectrum should show a molecular ion peak at an m/z value corresponding to the molecular weight of the compound (298.33).

- Fragmentation Pattern: Common fragmentation pathways would include the loss of ethoxy groups (-OEt, $m/z = 45$) and ethoxycarbonyl groups (-COOEt, $m/z = 73$).



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Sources

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